

Comprehensive Technical Guide: Cy5.5 Alkyne for Biomolecule Labeling[1]

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Compound of Interest

Compound Name: Cy55 alkyne

Cat. No.: B13708825

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Executive Summary

Cy5.5 Alkyne represents a critical intersection between near-infrared (NIR) fluorescence imaging and bioorthogonal chemistry.[1] As a far-red emitting cyanine dye functionalized with a terminal alkyne group, it enables the precise, covalent labeling of azide-tagged biomolecules via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1][2]

This guide serves as an operational manual for researchers utilizing Cy5.5 Alkyne. It moves beyond basic product sheets to address the physicochemical nuances, reaction kinetics, and purification strategies required for high-fidelity biomolecular conjugation.[1]

Part 1: Physicochemical Specifications & Selection Strategy[1]

The nomenclature "Cy55" is a common shorthand for Cy5.5, a cyanine dye with an emission maximum around 700 nm. When selecting a Cy5.5 Alkyne reagent, the primary technical decision is the solubility profile (Sulfonated vs. Non-sulfonated), which dictates the solvent system and biocompatibility.

Core Optical & Physical Properties[1][3][4][5]

Property	Value / Range	Significance
Excitation Max ()	673 – 678 nm	Matches 633 nm or 647 nm laser lines (HeNe/Krypton).[1]
Emission Max ()	694 – 707 nm	Deep red/NIR window; minimizes tissue autofluorescence.[1]
Extinction Coefficient ()	~190,000 – 209,000 M ⁻¹ cm ⁻¹	High absorptivity yields bright signals even at low labeling ratios.
Quantum Yield ()	~0.20 – 0.28	Moderate; highly dependent on the local microenvironment and rigidity.
Molecular Weight	~656 Da (Non-sulfo) / ~1200+ Da (Sulfo)	Affects purification methods (dialysis vs. size exclusion).[1]
Solubility	Non-sulfo: DMSO, DMF, DCMSulfo: Water, PBS	Critical: Use Sulfo-Cy5.5 for sensitive proteins to avoid precipitation.[1]

Structural Variants: Sulfonated vs. Non-Sulfonated[1]

- Cy5.5 Alkyne (Non-sulfonated): Hydrophobic.[1] Requires dissolution in organic solvents (DMSO/DMF) before adding to the aqueous reaction. High organic co-solvent concentrations (>5-10%) can denature sensitive proteins.[1]
- Sulfo-Cy5.5 Alkyne: Hydrophilic.[1][3][4] Contains sulfonate groups () on the indole rings.[1] Highly water-soluble, reduces aggregation, and prevents non-specific binding to cell membranes.[1] Recommended for protein and antibody labeling.[1][5]

Part 2: Mechanism of Action (Click Chemistry)[1]

The core utility of Cy5.5 Alkyne lies in the CuAAC reaction. Unlike NHS-ester labeling which targets random lysine residues, this method is site-specific, targeting pre-installed azide handles (

).^[1]

Reaction Pathway Diagram^[1]



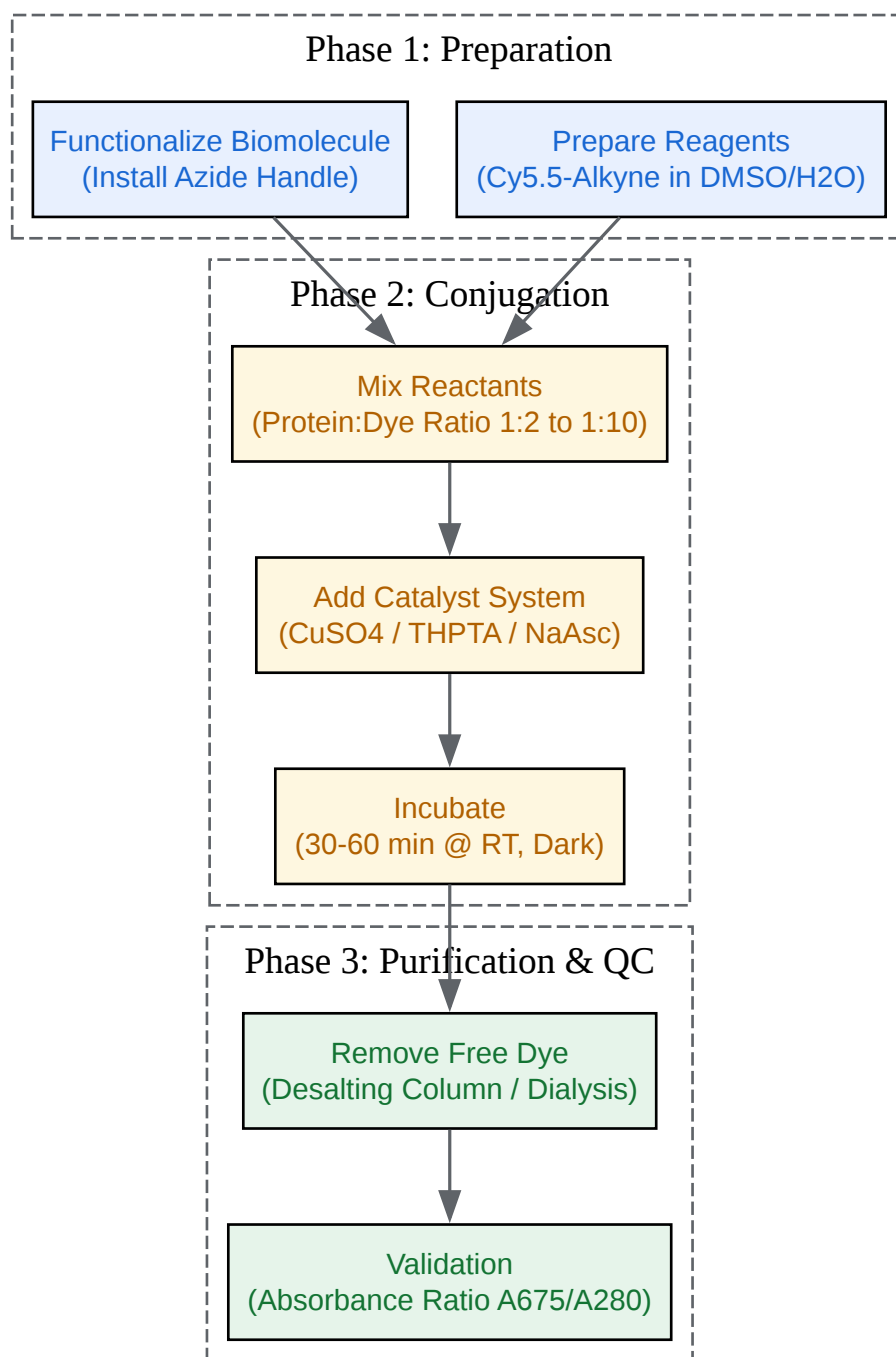
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Figure 1: The Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) mechanism.^[1]^[2] The reaction forms a stable 1,2,3-triazole linkage between the Cy5.5 fluorophore and the biomolecule.^[1]

Part 3: Strategic Labeling Workflow

Successful labeling requires a holistic view of the experiment, from azide incorporation to final purification.

Experimental Workflow Diagram



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Figure 2: End-to-end workflow for Cy5.5 labeling. Note the critical purification step to remove unreacted dye which can cause high background.

Part 4: Detailed Experimental Protocol (Protein Labeling)

This protocol assumes the labeling of an Azide-functionalized protein (e.g., an antibody modified with NHS-Azide or an enzymatically tagged protein).^[1]

Reagents Required^{[1][7][8]}

- Protein-Azide: 1–5 mg/mL in PBS (pH 7.4). Must be free of copper-chelating agents like EDTA.^[1]
- Cy5.5 Alkyne: 10 mM stock in DMSO (or water if Sulfonated).^[1]
- CuSO₄: 20 mM in water (Copper source).^[1]
- THPTA Ligand: 50 mM in water. Crucial for protecting proteins from oxidative damage by Cu(I).^[1]
- Sodium Ascorbate: 100 mM in water. Prepare fresh immediately before use.

Step-by-Step Procedure

1. Catalyst Pre-Complexation (The "Master Mix" Strategy)

- Why: Mixing Copper and Ligand first ensures Cu is coordinated before it touches the protein, reducing denaturation risks.
- Action: Mix CuSO₄ and THPTA in a 1:5 molar ratio (e.g., 10 µL CuSO₄ + 20 µL THPTA). Incubate for 2-5 minutes.

2. Reaction Assembly

- In a microcentrifuge tube, combine:
 - Protein-Azide: 50 µL (approx. 50-100 µg).^[1]
 - Cy5.5 Alkyne: Add 1–5 molar equivalents relative to protein.^[1] (e.g., if Protein is 50 µM, add Dye to 100 µM).^[1]

- Note: Keep DMSO concentration < 10% final volume.[1]

3. Initiate Reaction

- Add the Cu-THPTA complex (from Step 1) to the reaction (Final Cu conc: ~0.5 - 1 mM).[1]
- Add Sodium Ascorbate (Final conc: ~2.5 - 5 mM).[1]
- Order matters: Ascorbate reduces Cu(II) to the active Cu(I).[1]

4. Incubation

- Vortex gently.[1] Incubate at Room Temperature for 30–60 minutes in the dark.
- Optimization: If labeling DNA, 30 mins is sufficient.[1] For buried residues in proteins, extend to 2 hours.[1]

5. Purification

- Proteins: Use a Desalting Column (e.g., PD-10 or Zeba Spin) or Dialysis (10k MWCO) against PBS to remove free dye and copper ions.[1]
- Nucleic Acids: Ethanol precipitation or Spin Column purification.[1]

Part 5: Troubleshooting & Senior Scientist Insights

Preventing Protein Precipitation[1]

- Issue: Cy5.5 is large and hydrophobic (especially non-sulfo versions).[1] Labeling a protein with too many dyes ("over-labeling") can cause it to crash out of solution.
- Solution:
 - Use Sulfo-Cy5.5 Alkyne.[1]
 - Keep the Dye:Protein ratio low (start at 2:1).
 - Add mild detergents (e.g., 0.05% Tween-20) to the buffer if permitted.[1]

Copper Toxicity[1]

- Issue: Cu(I) generates reactive oxygen species (ROS) that can degrade proteins or cleave DNA.[1]
- Solution: Always use THPTA or TBTA ligands.[1] THPTA is water-soluble and superior for biological applications.[1] Never use Cu without a ligand.

Degree of Labeling (DOL) Calculation

To validate the protocol, calculate how many dye molecules are attached per protein:

[1]

- : Absorbance at 675 nm.[1][6]
- : Absorbance at 280 nm.[1]
- : Correction Factor for Cy5.5 (typically ~0.05 to 0.09, check vendor specific).[1]
- : $\sim 209,000 \text{ M}^{-1}\text{cm}^{-1}$. [1][7]

References

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